

Application Notes and Protocols for CDD-1845 In Vivo Studies

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

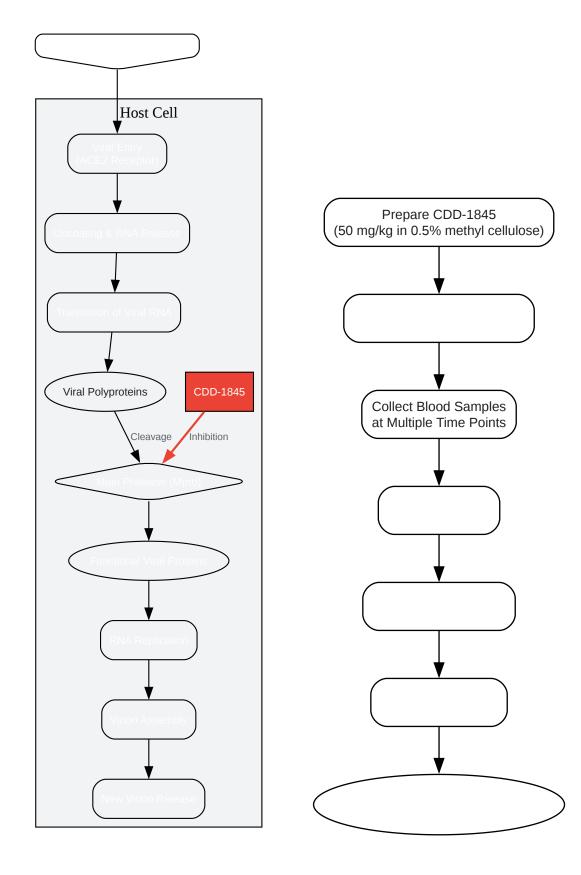
Introduction

CDD-1845 is a potent, non-covalent, and non-peptidic inhibitor of the SARS-CoV-2 Main protease (Mpro) with a Ki of 3 nM. It has demonstrated efficacy against Mpro variants. These application notes provide detailed protocols for in vivo pharmacokinetic studies of **CDD-1845** in a murine model, based on currently available preclinical data. While in vivo efficacy data for **CDD-1845** has not been publicly disclosed, a general protocol for evaluating the efficacy of antiviral compounds against SARS-CoV-2 in a transgenic mouse model is also provided for guidance.

Mechanism of Action

CDD-1845 targets the SARS-CoV-2 Main protease (Mpro), an enzyme essential for viral replication. Mpro is responsible for cleaving the viral polyproteins into functional proteins required for the assembly of new virions. By inhibiting Mpro, **CDD-1845** blocks the viral life cycle, thereby preventing viral replication.





Click to download full resolution via product page



• To cite this document: BenchChem. [Application Notes and Protocols for CDD-1845 In Vivo Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12374560#cdd-1845-dosage-for-in-vivo-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com